

Reconstitution and storage of lyophilized [Asp371]-Tyrosinase (369-377) peptide

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Compound of Interest

[Asp371]-Tyrosinase (369-377),
human

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Application Notes and Protocols: [Asp371]- Tyrosinase (369-377) Peptide

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the reconstitution, storage, and use of lyophilized [Asp371]-Tyrosinase (369-377) peptide, a key reagent in cellular immunology research, particularly in the context of melanoma and cancer immunotherapy.

Peptide Specifications

The [Asp371]-Tyrosinase (369-377) peptide is a nonapeptide with the following characteristics:



Property	Value	
Sequence	Tyr-Met-Asp-Gly-Thr-Met-Ser-Gln-Val (YMDGTMSQV)	
Molecular Formula	C42H66N10O16S2	
Molecular Weight	1031.2 g/mol	
Purity	>95% (typically analyzed by HPLC)	
Appearance	White lyophilized powder	
Counter-ion	Typically Trifluoroacetate (TFA)	
Biological Context	A tumor-associated antigen peptide derived from human tyrosinase, presented by HLA-A*02:01. It is recognized by cytotoxic T lymphocytes (CTLs) and is a target in melanoma immunotherapy research.[1][2][3]	

Reconstitution of Lyophilized Peptide

Proper reconstitution is critical for maintaining peptide integrity and ensuring accurate experimental results.

Materials Required

- Vial of lyophilized [Asp371]-Tyrosinase (369-377) peptide
- Sterile, high-purity water (e.g., water for injection, cell culture grade water) or a suitable buffer (e.g., sterile PBS)
- Dimethyl sulfoxide (DMSO), if required for initial solubilization
- Sterile, low-protein-binding polypropylene microcentrifuge tubes
- Calibrated micropipettes and sterile, low-retention pipette tips

Reconstitution Protocol

Methodological & Application



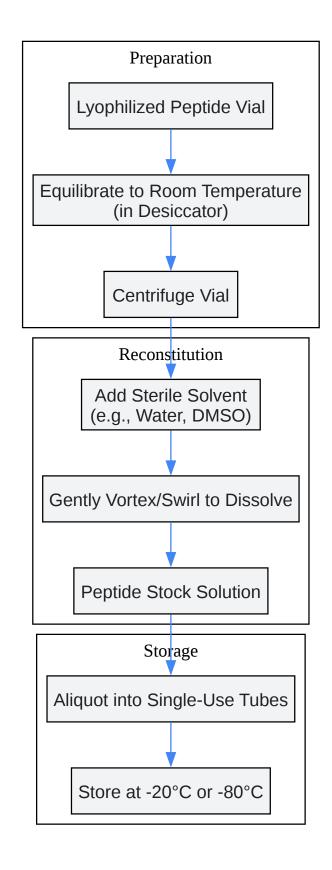


- Equilibrate the Vial: Before opening, allow the vial of lyophilized peptide to warm to room temperature in a desiccator for at least 20-30 minutes. This prevents condensation, which can affect the peptide's stability and weighing accuracy.
- Centrifuge the Vial: Briefly centrifuge the vial to ensure all the lyophilized powder is at the bottom.
- Solvent Selection:
 - For most applications, sterile, high-purity water is a suitable solvent.[4]
 - If the peptide is difficult to dissolve, a small amount of DMSO can be used to initially solubilize the peptide, followed by dilution with an aqueous buffer. Note: The final concentration of DMSO in your cell-based assays should be kept low (typically <0.5%) to avoid cytotoxicity.[3]
- Reconstitution Procedure:
 - Carefully open the vial.
 - Add the desired volume of the chosen solvent to the vial to achieve a stock solution of a specific concentration (e.g., 1 mg/mL).
 - Gently swirl or vortex the vial to dissolve the peptide completely. If necessary, sonication can be used to aid dissolution.[3]

Aliquotting:

 Once the peptide is fully dissolved, it is highly recommended to aliquot the stock solution into single-use volumes in sterile, low-protein-binding polypropylene tubes.[5] This minimizes waste and prevents degradation from repeated freeze-thaw cycles.





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Figure 1. Workflow for the reconstitution of lyophilized peptide.



Storage and Stability

Proper storage is crucial for maintaining the biological activity of the peptide.

Form	Storage Temperature	Duration	Notes
Lyophilized Powder	-20°C or -80°C	Up to several years	Store in a desiccator, protected from light.[5]
Stock Solution in Water/Buffer	-20°C	Weeks to months	Avoid repeated freeze-thaw cycles.
-80°C	Several months to a year	Preferred for longer- term storage of solutions.	
4°C	1-2 weeks	For short-term use only.	_
Stock Solution in DMSO	-20°C or -80°C	Up to a year	Ensure the final DMSO concentration is appropriate for downstream applications.

Important Considerations:

- Freeze-Thaw Cycles: Repeatedly freezing and thawing peptide solutions can lead to degradation. Aliquotting is the most effective way to avoid this.[5][6]
- Oxidation: The peptide contains methionine residues, which are susceptible to oxidation. To minimize this, use oxygen-free solvents for reconstitution if possible, and store aliquots tightly sealed.
- Hygroscopic Nature: Lyophilized peptides can absorb moisture from the air, which can reduce their stability and alter the effective concentration. Always handle the powder quickly in a dry environment.



Experimental Protocols

[Asp371]-Tyrosinase (369-377) is primarily used to stimulate and detect specific T-cell responses. Below is a general protocol for an ELISPOT (Enzyme-Linked Immunospot) assay, a common application for this peptide.

Protocol: T-Cell Stimulation for ELISPOT Assay

This protocol outlines the steps for stimulating peripheral blood mononuclear cells (PBMCs) with the [Asp371]-Tyrosinase (369-377) peptide to detect interferon-gamma (IFN-γ) secreting T-cells.

Materials:

- Cryopreserved PBMCs from HLA-A*02:01 positive donors
- Reconstituted [Asp371]-Tyrosinase (369-377) peptide stock solution
- Complete cell culture medium (e.g., RPMI-1640 with 10% FBS, L-glutamine, and antibiotics)
- ELISPOT plate pre-coated with anti-IFN-y capture antibody
- Detection antibody (biotinylated anti-IFN-y)
- Streptavidin-HRP conjugate
- Substrate solution (e.g., AEC or BCIP/NBT)
- Positive control (e.g., Phytohemagglutinin (PHA) or a pool of viral peptides)
- Negative control (culture medium alone)

Procedure:

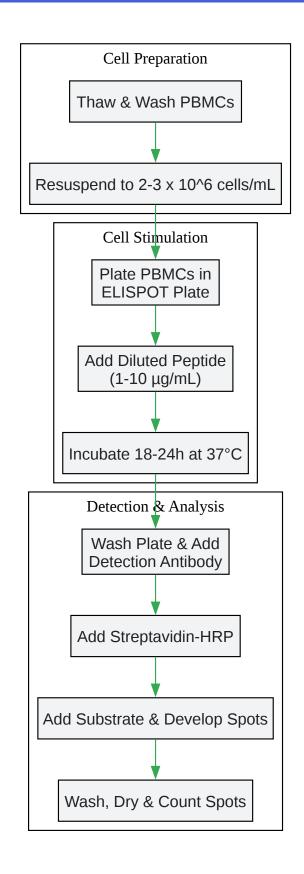
- Prepare PBMCs: Thaw cryopreserved PBMCs and wash them in complete culture medium.
 Resuspend the cells to a final concentration of 2-3 x 10⁶ cells/mL.
- Prepare Peptide Dilution: Dilute the [Asp371]-Tyrosinase (369-377) peptide stock solution in complete culture medium to the desired final concentration (typically 1-10 µg/mL).



· Plate the Cells:

- \circ Add 100 μ L of the PBMC suspension (2-3 x 10^5 cells) to each well of the pre-coated ELISPOT plate.
- Include wells for positive and negative controls.
- Stimulate the Cells:
 - Add 100 μL of the diluted peptide solution to the appropriate wells.
 - Add 100 μL of the positive control to the designated wells.
 - Add 100 μL of culture medium to the negative control wells.
- Incubate: Incubate the plate at 37°C in a humidified 5% CO2 incubator for 18-24 hours.
- Develop the ELISPOT Plate:
 - Wash the plate to remove the cells.
 - Add the biotinylated detection antibody and incubate as per the manufacturer's instructions.
 - Wash the plate and add the streptavidin-HRP conjugate.
 - After another incubation and wash, add the substrate solution and monitor for spot formation.
 - Stop the reaction by washing with distilled water once spots are clearly visible.
- Analyze the Results: Air-dry the plate and count the spots using an automated ELISPOT reader. Each spot represents a single IFN-γ secreting cell.





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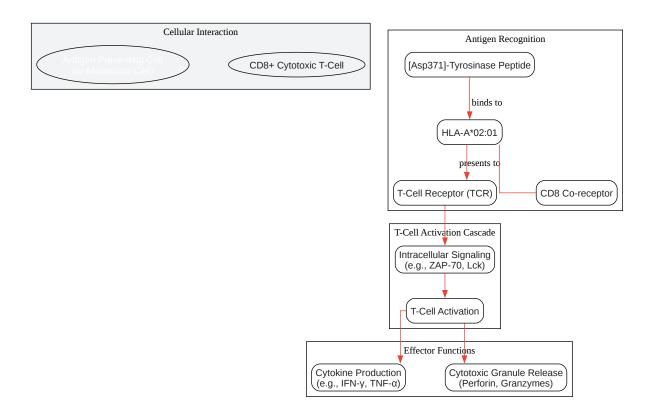
Figure 2. Experimental workflow for an ELISPOT assay.



Biological Signaling Pathway

The [Asp371]-Tyrosinase (369-377) peptide, when presented by an HLA-A*02:01 molecule on the surface of an antigen-presenting cell (APC) or a melanoma cell, can be recognized by the T-cell receptor (TCR) of a specific CD8+ cytotoxic T lymphocyte (CTL). This recognition event triggers a signaling cascade that leads to the activation of the T-cell, resulting in cytokine production (such as IFN-γ) and the development of cytotoxic effector functions to kill the target cell.





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Figure 3. Signaling pathway of T-cell activation by the peptide.



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